

Isoamyl Isovalerate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isoamyl isovalerate*

Cat. No.: *B1219995*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **isoamyl isovalerate**, a branched-chain ester recognized for its characteristic apple- or banana-like aroma. This document consolidates its nomenclature, physicochemical properties, and detailed experimental protocols relevant to its synthesis and analysis. Furthermore, it explores the biosynthetic pathway of its alcohol precursor, offering a complete profile for research and development applications.

Nomenclature: Synonyms and Alternative Names

Isoamyl isovalerate is known by a variety of names across different chemical contexts and industries. A comprehensive list of its synonyms and alternative identifiers is provided below to aid in literature searches and material sourcing.

- IUPAC Name: 3-methylbutyl 3-methylbutanoate[1]
- Common Synonyms: Isopentyl isovalerate, Isopentyl isopentanoate, Isoamyl 3-methylbutanoate, 3-Methylbutyl isovalerate[1][2][3]
- Trade and Other Names: Apple essence, Apple oil, Isovaleric acid isoamyl ester, Butanoic acid, 3-methyl-, 3-methylbutyl ester[1][4][5]
- CAS Number: 659-70-1[1][2][3]

- FEMA Number: 2085[1][6]

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **isoamyl isovalerate** is presented in the table below. These properties are essential for its handling, formulation, and analysis.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][2]
Molecular Weight	172.26 g/mol	[1][4]
Appearance	Colorless liquid	[1][7]
Odor	Fruity, apple-like	[4][7][8]
Boiling Point	190-191 °C at 760 mmHg	[1]
Density	0.851 - 0.857 g/cm ³	[1]
Refractive Index	1.411 - 1.414	[1]
Solubility	Soluble in most fixed oils, slightly soluble in propylene glycol, insoluble in water.	[1][4]

Experimental Protocols

This section details established methodologies for the synthesis and analysis of **isoamyl isovalerate**, providing a foundation for laboratory-scale production and characterization.

Synthesis of Isoamyl Isovalerate

Isoamyl isovalerate can be synthesized through both chemical and enzymatic methods. The Fischer-Speier esterification is a classic chemical approach, while enzymatic synthesis using lipases offers a greener alternative.

3.1.1. Chemical Synthesis: Fischer-Speier Esterification

This method involves the acid-catalyzed reaction of isoamyl alcohol with isovaleric acid.

- Reactants and Catalyst:
 - Isoamyl alcohol (3-methylbutan-1-ol)
 - Isovaleric acid (3-methylbutanoic acid)
 - Concentrated sulfuric acid (H_2SO_4) or other acid catalysts like p-toluenesulfonic acid.[\[5\]](#)[\[9\]](#)
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser, combine equimolar amounts of isoamyl alcohol and isovaleric acid.
 - Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant mass).
 - Heat the mixture to reflux for 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
 - After cooling, transfer the reaction mixture to a separatory funnel.
 - Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.[\[5\]](#)
 - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
 - Isolate the final product, **isoamyl isovalerate**, by distillation.

3.1.2. Enzymatic Synthesis using Immobilized Lipase

This protocol utilizes an immobilized lipase, such as from *Rhizomucor miehei*, for the esterification reaction in an organic solvent.[\[1\]](#)[\[2\]](#)

- Reactants and Biocatalyst:

- Isoamyl alcohol
- Isovaleric acid
- Immobilized lipase (e.g., Lipozyme IM-20)[1][2]
- Organic solvent (e.g., n-hexane or n-heptane)[1][2]
- Procedure:
 - Dissolve isoamyl alcohol and isovaleric acid in the chosen organic solvent in a sealed flask. A slight excess of the alcohol is often used to drive the equilibrium towards product formation.[1]
 - Add the immobilized lipase to the reaction mixture. The enzyme concentration typically ranges from 10 to 40 g/L.[1][2]
 - Incubate the mixture at a controlled temperature, generally between 30-50 °C, with constant agitation.[1][2]
 - The reaction time can vary from 24 to 144 hours, depending on the desired conversion.[1][2]
 - Monitor the formation of **isoamyl isovalerate** using gas chromatography.
 - After the reaction, the immobilized enzyme can be recovered by simple filtration for potential reuse.
 - The solvent is removed under reduced pressure, and the product can be further purified by vacuum distillation if required.

Analysis of Isoamyl Isovalerate by Gas Chromatography (GC)

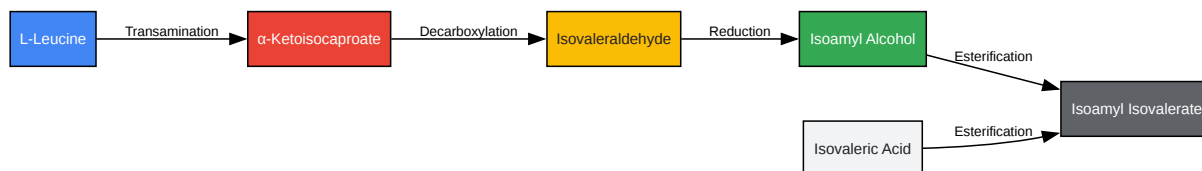
Gas chromatography is a standard method for the qualitative and quantitative analysis of volatile compounds like **isoamyl isovalerate**.

- Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).[\[10\]](#)[\[11\]](#)
- Column:
 - A non-polar or medium-polarity capillary column is typically used, such as one with a stationary phase of 5% phenyl-methylpolysiloxane (e.g., HP-5) or a polyethylene glycol phase (e.g., HP-INNOWAX).[\[12\]](#)[\[13\]](#)
- Typical GC-FID Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 250 °C
 - Carrier Gas: Helium or Hydrogen
 - Oven Temperature Program: Start at a lower temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 220 °C) at a rate of 5-10 °C/min.
 - Sample Preparation: Dilute the sample in a suitable solvent like dichloromethane or hexane before injection.
- Data Analysis:
 - Identification is based on the retention time compared to a known standard.
 - Quantification is achieved by creating a calibration curve using standards of known concentrations and measuring the peak area of the analyte.

Biosynthetic Pathway of the Isoamyl Alcohol Precursor

The isoamyl alcohol component of **isoamyl isovalerate** is a fusel alcohol derived from the catabolism of the branched-chain amino acid L-leucine via the Ehrlich pathway.[\[14\]](#) This metabolic route is particularly active in yeast and other microorganisms.



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Caption: Biosynthesis of **Isoamyl Isovalerate** Precursor via the Ehrlich Pathway.

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